

# A Comparative Guide to Certified Reference Materials for Benzo[c]phenanthrene-d5

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## Compound of Interest

Compound Name: Benzo[c]phenanthrene-d5

Cat. No.: B586120

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For researchers, scientists, and professionals in drug development, the accuracy and reliability of analytical measurements are paramount. The use of Certified Reference Materials (CRMs) is fundamental to ensuring the quality and validity of these measurements.

**Benzo[c]phenanthrene-d5**, a deuterated form of the polycyclic aromatic hydrocarbon (PAH) Benzo[c]phenanthrene, serves as an essential internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS), to correct for analyte loss during sample preparation and analysis.<sup>[1][2]</sup> This guide provides a comparison of commercially available **Benzo[c]phenanthrene-d5** CRMs and details a typical experimental protocol for its application.

## Product Comparison

The selection of a suitable CRM is critical for analytical accuracy. The table below summarizes the specifications of **Benzo[c]phenanthrene-d5** CRMs available from various suppliers. Researchers should consider factors such as purity, format, and available unit sizes when selecting a material for their specific application.

Supplier/Brand	Catalog Number	CAS Number	Molecular Formula	Format/Appearance	Available Unit Sizes
LGC Standards	Not specified	1795011-61-8	C18H7D5	Solid	2.5 mg, 25 mg[3]
MedchemExpress	HY-W012277S	1795011-61-8	C18H7D5	Solid	Not specified[2]
Pharmaffiliates	PA STI 010020	1795011-61-8	C18H7D5	Pale Yellow Solid[4]	Not specified
Toronto Research Chemicals	B121902	1795011-61-8	Not specified	Solid	2.5 mg[5]

Note: The unlabeled CAS number for Benzo[c]phenanthrene is 195-19-7.[2][3] Purity and concentration information were not consistently provided by all suppliers and should be confirmed by consulting the Certificate of Analysis for a specific lot number.

## Experimental Protocol: Quantification of PAHs using a Deuterated Internal Standard by GC-MS

This protocol outlines a general procedure for the extraction and quantification of PAHs from a solid matrix (e.g., soil, tissue) using **Benzo[c]phenanthrene-d5** as an internal standard. The use of a deuterated standard is crucial for accurate quantification by correcting for variations in extraction efficiency and instrument response.[1][6]

### 1. Sample Preparation and Fortification:

- Weigh a homogenized sample (e.g., 3-10 grams) into a centrifuge tube.[1][7]
- Fortify the sample by adding a precise volume of the **Benzo[c]phenanthrene-d5** CRM solution at a known concentration. This is the internal standard (IS).[1][8]
- A surrogate solution containing other deuterated PAHs may also be added to monitor the efficiency of the extraction procedure for a wider range of compounds.[1]

## 2. Extraction:

- Add the appropriate extraction solvent mixture. Common mixtures include hexane:acetone:triethylamine (50:45:5 v/v) for soil or acetonitrile for fatty samples.[\[1\]](#)[\[7\]](#)
- Perform mechanical extraction using a shaker or vortex mixer for a specified period to ensure thorough mixing and transfer of the analytes from the matrix to the solvent.[\[1\]](#)[\[7\]](#)
- Centrifuge the sample to separate the solid matrix from the solvent extract.[\[7\]](#)

## 3. Extract Cleanup:

- Transfer an aliquot of the supernatant (the solvent extract) to a clean tube.
- If necessary, perform a cleanup step to remove co-extracted interfering compounds. This is often achieved using Solid Phase Extraction (SPE) with a silica or florisil cartridge.[\[8\]](#)[\[9\]](#)
- Elute the analytes from the SPE cartridge with a suitable solvent and concentrate the extract to a final volume (e.g., 1 mL) under a gentle stream of nitrogen.

## 4. GC-MS Analysis:

- Transfer the final extract to an autosampler vial for analysis.
- Inject an aliquot of the extract into a Gas Chromatograph-Mass Spectrometer (GC-MS) system.[\[1\]](#)
- The GC separates the different PAHs based on their boiling points and interaction with the capillary column (e.g., a DB-5msUI column).[\[7\]](#)
- The Mass Spectrometer is operated in Selective Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode for high sensitivity and specificity.[\[1\]](#)[\[7\]](#)[\[9\]](#) Specific ions for both the native PAH and the deuterated internal standard are monitored.

## 5. Quantification:

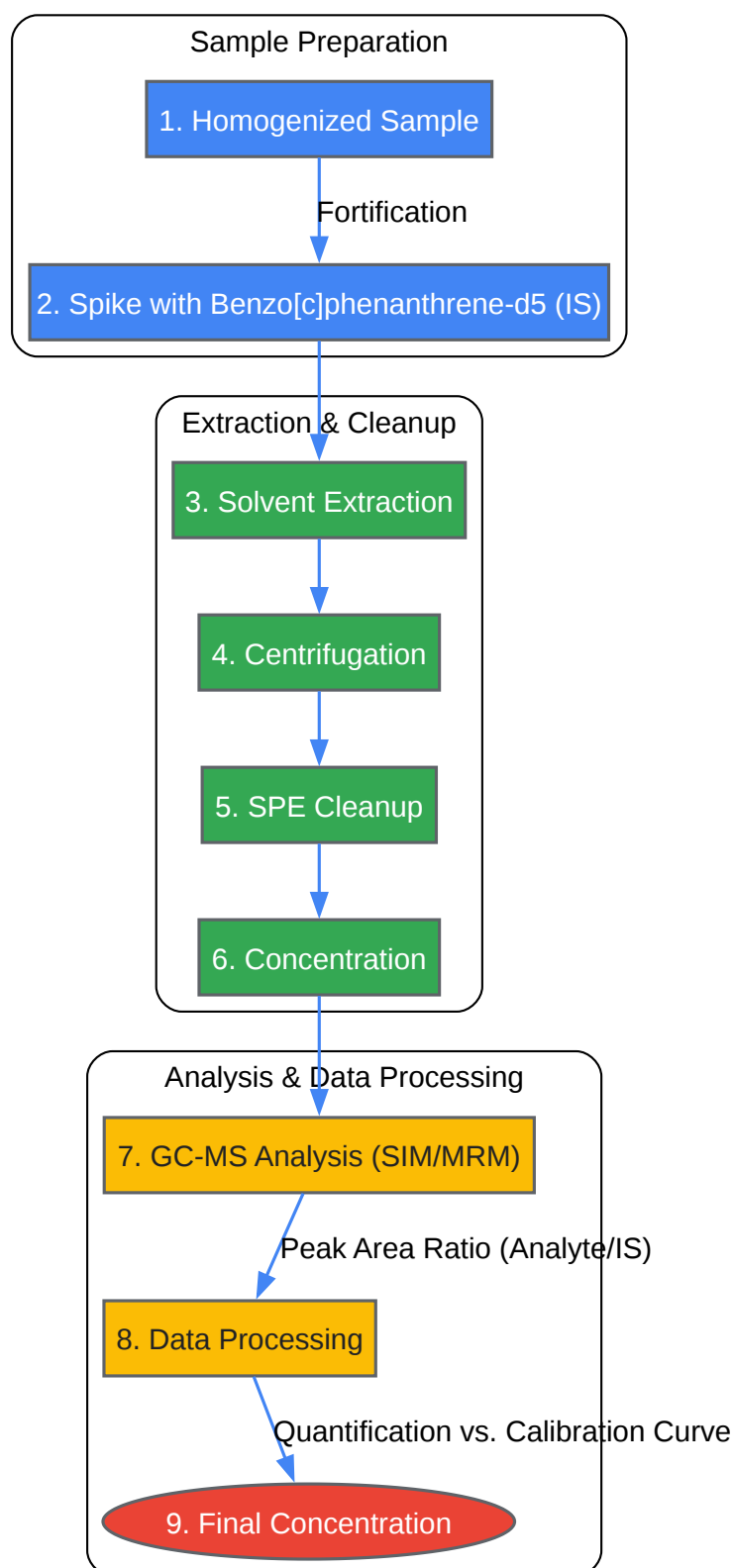
- A calibration curve is generated using standards containing known concentrations of the target PAHs and a constant concentration of the **Benzo[c]phenanthrene-d5** internal

standard.[\[1\]](#)

- The concentration of the target PAH in the sample is calculated by comparing the peak area ratio of the native analyte to the deuterated internal standard against the calibration curve.[\[1\]](#)  
This internal standard method effectively corrects for any loss of analyte during the sample preparation steps.

## Visualized Experimental Workflow

The following diagram illustrates the key stages of the analytical workflow described in the experimental protocol.



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Caption: Workflow for PAH analysis using an internal standard.

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- To cite this document: BenchChem. [A Comparative Guide to Certified Reference Materials for Benzo[c]phenanthrene-d5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b586120#certified-reference-materials-for-benzo-c-phenanthrene-d5\]](https://www.benchchem.com/product/b586120#certified-reference-materials-for-benzo-c-phenanthrene-d5)

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